

In-Depth Technical Guide: Safety and Handling of 3-Methoxy-6-methylpicolinonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-6-methylpicolinonitrile

Cat. No.: B1590255

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a formal safety data sheet (SDS). Always consult the official SDS from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

3-Methoxy-6-methylpicolinonitrile is a substituted pyridine derivative with potential applications as a building block in organic synthesis and agrochemical research.^{[1][2][3][4]} Its specific biological activities and toxicological profile are not extensively documented in publicly available literature, necessitating a cautious approach to its handling and use. This guide provides a summary of available data on its properties, safety, and handling considerations.

Physicochemical Properties

A clear understanding of the physicochemical properties of a compound is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	95109-36-7	[1][2][3][4][5]
Molecular Formula	C ₈ H ₈ N ₂ O	[1][2][3][4]
Molecular Weight	148.16 g/mol	[1][2][3][4]
Appearance	Not specified (likely a solid)	-
Boiling Point	Not available	-
Solubility	Not specified, but likely soluble in organic solvents	-

Safety and Hazard Information

Due to the limited availability of a comprehensive public safety profile, a conservative approach to handling **3-Methoxy-6-methylpicolinonitrile** is essential. The primary known hazard is its environmental toxicity.

Hazard Classification

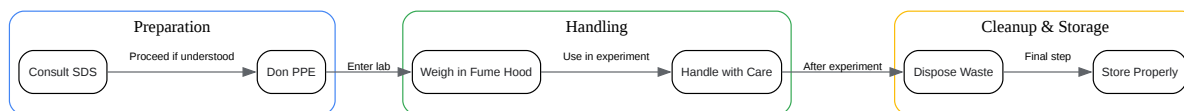
Based on available data, **3-Methoxy-6-methylpicolinonitrile** is classified as hazardous to the aquatic environment.[5]

- H400: Very toxic to aquatic life[5]
- H401: Toxic to aquatic life[5]

The full toxicological profile for human exposure has not been found in the public domain. As with any novel or under-documented chemical, it should be treated as potentially hazardous upon inhalation, ingestion, and skin contact.

Handling and Personal Protective Equipment (PPE)

A logical workflow for handling this compound should prioritize minimizing exposure.



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Caption: General Handling Workflow for **3-Methoxy-6-methylpicolinonitrile**.

Recommended PPE:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: All handling of powders should be conducted in a certified chemical fume hood to prevent inhalation.

First Aid Measures

In the absence of specific data, standard laboratory first aid procedures should be followed:

- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms occur.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

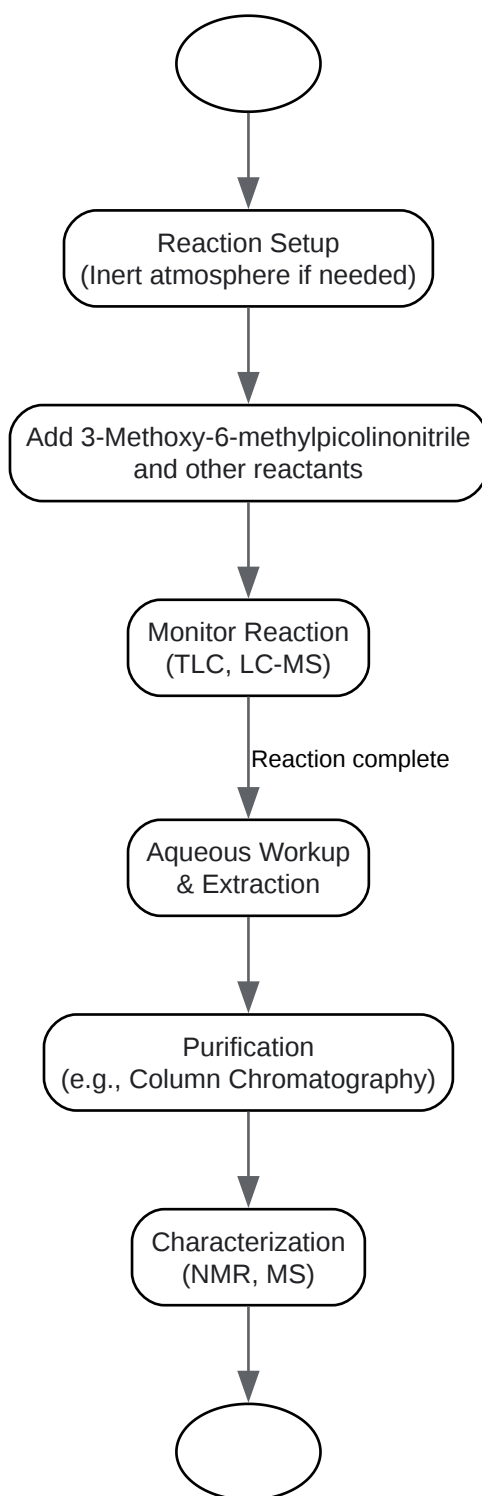
Storage and Disposal

- **Storage:** Store in a tightly sealed container in a dry, well-ventilated area at room temperature.
- **Disposal:** Dispose of waste in accordance with local, state, and federal environmental regulations. Due to its aquatic toxicity, do not allow this chemical to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **3-Methoxy-6-methylpicolinonitrile** are not readily available in peer-reviewed literature. It is listed as a reagent or intermediate, suggesting its use in multi-step synthetic procedures.^[6] Researchers employing this compound would need to develop their own specific protocols based on the intended reaction.

A generalized workflow for a hypothetical synthetic step involving this compound is presented below.



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Caption: Hypothetical Synthetic Workflow Using the Compound.

Biological Activity and Signaling Pathways

There is currently no specific, publicly available data detailing the biological activity of **3-Methoxy-6-methylpicolinonitrile** or its involvement in any signaling pathways. While it is listed as a related product to an antibacterial agent, this does not confirm its own activity.^[7] Any research into its biological effects would be novel and require extensive screening and validation.

Conclusion

3-Methoxy-6-methylpicolinonitrile is a research chemical with limited publicly available safety and application data. The most critical known information is its high toxicity to aquatic life, which dictates stringent disposal procedures. All handling should be performed by qualified personnel using appropriate personal protective equipment in a controlled laboratory environment. Further research is needed to fully characterize its toxicological properties, biological activity, and potential applications.

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References

- 1. myskinrecipes.com [myskinrecipes.com]
- 2. อนุพันธ์ไพรีดิน - สารกลางทางเกษตรเคมี (61) [myskinrecipes.com]
- 3. อนุพันธ์ไพรีดิน - สารกลางทางเกษตรเคมี (95) [myskinrecipes.com]
- 4. ตัวสร้างโครงสร้างเฮเทอโรไซคลิกสำหรับสารเคมีเกษตร (279) [myskinrecipes.com]
- 5. CAS No. 95109-36-7 Specifications | Ambeed [ambeed.com]
- 6. 86869-14-9|2-Cyano-5-hydroxypyridine|BLD Pharm [bldpharm.com]
- 7. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 3-Methoxy-6-methylpicolinonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1590255#safety-and-handling-of-3-methoxy-6-methylpicolinonitrile\]](https://www.benchchem.com/product/b1590255#safety-and-handling-of-3-methoxy-6-methylpicolinonitrile)

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